

4-Chloro-2,3-dihydroxybenzoic acid proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Chloro-2,3-dihydroxybenzoic acid
CAS No.:	27864-01-3
Cat. No.:	B2965640

[Get Quote](#)

Executive Summary: Immediate Action Plan

4-Chloro-2,3-dihydroxybenzoic acid (CAS: 27864-01-3) is a halogenated aromatic acid.^[1] For disposal purposes, it must be classified as Halogenated Organic Waste.^[1]

- Primary Disposal Route: High-temperature incineration at an approved facility.^[1]
- Critical Prohibition: Do NOT dispose of down the drain. Do NOT mix with non-halogenated solvents (e.g., acetone, methanol) unless necessary, as this upgrades the entire volume to a more expensive "Halogenated" waste class.^[1]
- Immediate Hazard: Causes skin (H315), eye (H319), and respiratory (H335) irritation.^[1]

Part 1: Material Characterization & Waste Profiling

Before initiating disposal, you must characterize the waste state.^[1] This molecule presents a dual challenge: it is acidic and halogenated.^{[1][2][3]}

Property	Data	Operational Implication
CAS Number	27864-01-3	Use for waste manifesting.[1]
Physical State	Solid (Powder)	Preferred state for disposal. Keep solid to minimize waste volume.[1]
Acidity	Acidic (Phenolic/Carboxylic)	Segregate from cyanides, sulfides, and strong bases to prevent toxic gas generation or exotherms.[1]
Halogen Content	Chlorine (Cl) on aromatic ring	Mandatory: Requires incineration with scrubbers.[1] Cannot be used as standard fuel blend.[1]
Solubility	Soluble in organic solvents; sparingly in water	If in solution, the solvent dictates the primary waste container type (see Part 3).[1]

Part 2: Safety & Segregation (The "First Line of Defense")[1]

Standard Operating Procedure (SOP): Treat this compound as an irritant with potential environmental toxicity.[1]

- PPE Requirements:
 - Eyes: Chemical splash goggles (ANSI Z87.1).[1]
 - Skin: Nitrile gloves (0.11 mm minimum thickness) are sufficient for the solid.[1] If dissolved in aggressive solvents (e.g., DCM), use Silver Shield/4H laminate gloves.[1]
 - Respiratory: If handling large quantities of powder outside a fume hood, use an N95 or P100 particulate respirator.[1]
- Chemical Incompatibilities (Segregation):

- Strong Oxidizers: Reaction may produce toxic chlorinated gases.[1]
- Strong Bases: Exothermic neutralization.[1]
- Cyanides/Sulfides: Acidic nature can liberate HCN or H₂S gas.[1]

Part 3: Disposal Workflows

Protocol A: Solid Waste (Preferred Method)

Use this protocol for expired shelf stock, spill cleanup residues, or weighing boat scraps.[1]

- Container Selection: Use a wide-mouth HDPE (High-Density Polyethylene) jar or the original glass container.
- Labeling: Affix a hazardous waste label.
 - Primary Constituent:[1][4] **"4-Chloro-2,3-dihydroxybenzoic acid"**[1]
 - Hazard Checkbox: "Toxic," "Irritant." [1][5]
 - Waste Code (Generic): "Solid Waste - Halogenated Organic." [1]
- Segregation: Do not mix with liquid wastes. Keep the solid dry.[1]
- Hand-off: Seal tightly and transfer to your facility's Central Accumulation Area (CAA).

Protocol B: Liquid Waste (The "Contaminated Solvent" Rule)

Use this protocol for reaction mixtures or mother liquors.[1]

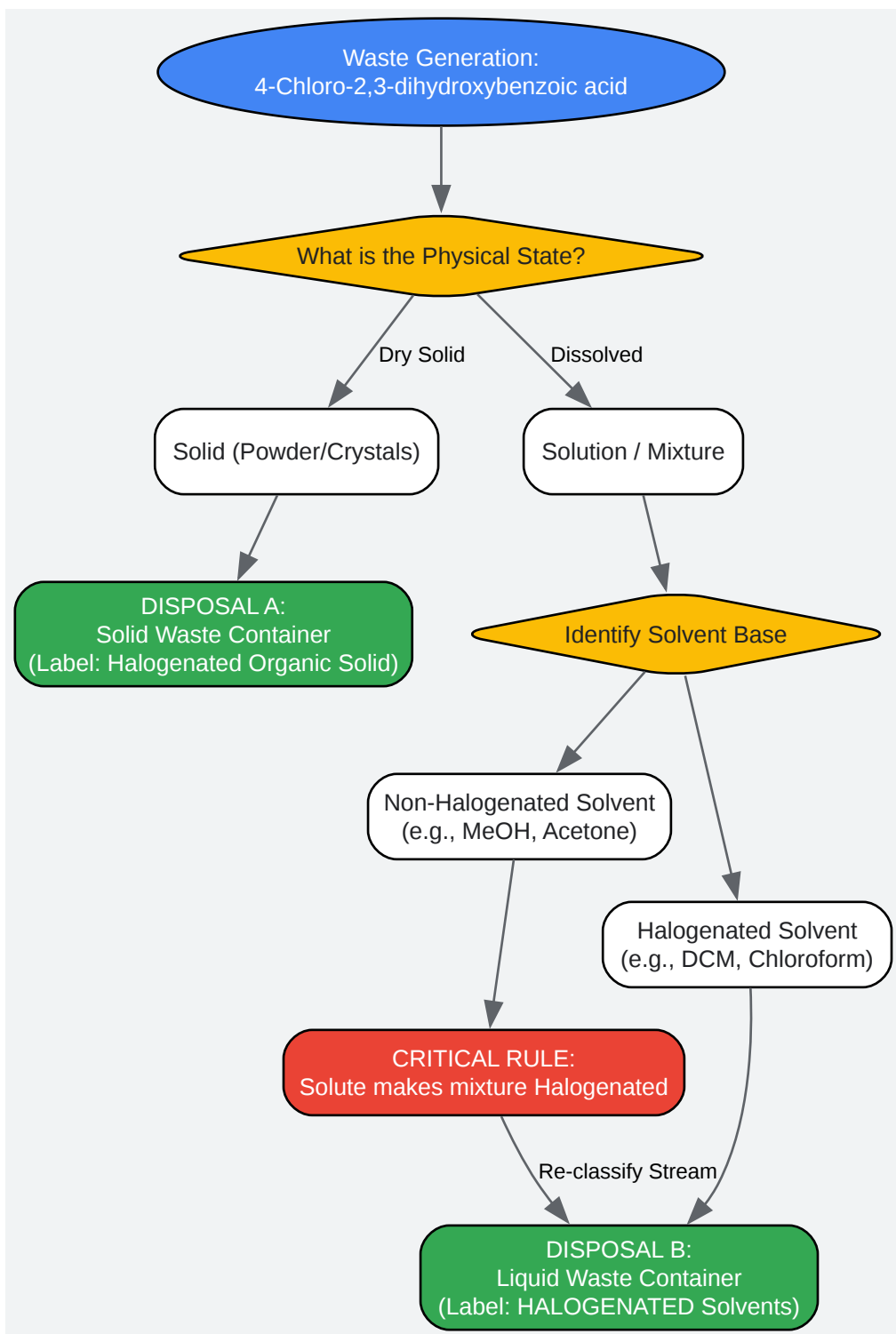
CRITICAL SCIENTIFIC NOTE: The presence of the Chlorine atom on the benzene ring dictates the waste stream.[1] Even if you dissolve this compound in a non-halogenated solvent (like Methanol), the entire mixture is now classified as Halogenated Waste.[1]

- Determine the Solvent Matrix:
 - Scenario 1 (Halogenated Solvent, e.g., DCM): No change in protocol.

- Scenario 2 (Non-Halogenated Solvent, e.g., Acetone/MeOH): The mixture is now Halogenated.[\[1\]](#)
- Container Selection:
 - Use an amber glass bottle or chemically resistant HDPE carboy.[\[1\]](#)
 - Venting: Ensure 10-15% headspace to prevent pressure buildup.[\[1\]](#)
- Labeling:
 - List all solvents (e.g., "95% Methanol, 5% **4-Chloro-2,3-dihydroxybenzoic acid**").
 - MANDATORY TAG: "HALOGENATED WASTE."
- pH Check: If the solution is highly acidic ($\text{pH} < 2$), note this on the label. Do not neutralize manually unless your facility requires it, as this increases volume and heat risks.[\[1\]](#)

Part 4: Visual Logic & Decision Tree

The following diagram illustrates the decision logic for disposing of **4-Chloro-2,3-dihydroxybenzoic acid** to ensure regulatory compliance and cost-efficiency.



[Click to download full resolution via product page](#)

Figure 1: Decision matrix for segregating halogenated organic acid waste streams.

Part 5: Emergency Response (Spills)

In the event of a benchtop spill of the solid powder:

- Isolate: Inform nearby personnel.
- PPE: Don goggles, nitrile gloves, and a lab coat.[1]
- Containment:
 - Dry Spill: Do not sweep vigorously (creates dust).[1] Cover with wet paper towels to dampen, then scoop into a disposal bag.[1]
 - Wet Spill: Absorb with an inert material (Vermiculite or Chemizorb®).[1] Do NOT use sawdust (combustible).[1]
- Neutralization (Optional for Surface Decon): After bulk removal, wipe the surface with a dilute Sodium Bicarbonate (NaHCO₃) solution to neutralize acidic residues, followed by a water rinse.[1]

References

- Sigma-Aldrich. (2025).[1][6] Safety Data Sheet: **4-Chloro-2,3-dihydroxybenzoic acid**. (Representative Link for Chlorobenzoic derivatives).
- U.S. Environmental Protection Agency (EPA). (2024).[1] Halogenated Organic Compounds (HOCs) in the Land Disposal Restrictions Program. .[1]
- Cornell University EHS. (2023).[1] Chemical Segregation and Waste Management Guidelines. .[1]
- Thermo Fisher Scientific. (2025).[1] Chemical Resistance & Compatibility Guide. .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 \[ecfr.gov\]](#)
- [2. 7.2 Organic Solvents \[ehs.cornell.edu\]](#)
- [3. industrialspec.com \[industrialspec.com\]](#)
- [4. dwk.com \[dwk.com\]](#)
- [5. hazardouswasteexperts.com \[hazardouswasteexperts.com\]](#)
- [6. fishersci.com \[fishersci.com\]](#)
- To cite this document: BenchChem. [4-Chloro-2,3-dihydroxybenzoic acid proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2965640/docs#4-chloro-2-3-dihydroxybenzoic-acid-proper-disposal-procedures\]](https://www.benchchem.com/product/b2965640/docs#4-chloro-2-3-dihydroxybenzoic-acid-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check